

Application Notes and Protocols for MI-nc (hydrochloride)

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Compound of Interest

Compound Name: MI-nc (hydrochloride)

CAS No.: 1934302-23-4

Cat. No.: B560369

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Introduction: Understanding MI-nc (hydrochloride) in Menin-MLL Research

MI-nc (hydrochloride) is a crucial reagent in the study of protein-protein interactions, specifically as a negative control for inhibitors targeting the interaction between Menin and Mixed Lineage Leukemia (MLL) proteins. The Menin-MLL interaction is a critical dependency for the oncogenic activity of MLL fusion proteins, which are implicated in aggressive forms of acute leukemia. Potent inhibitors of this interaction, such as MI-2, have shown promise in reversing the leukemogenic activity of MLL fusions. MI-nc, being a weak inhibitor of this interaction ($IC_{50} = 193 \mu M$), serves as an essential experimental tool to distinguish specific effects of potent inhibitors from off-target or non-specific cellular responses. Its proper handling, dissolution, and storage are paramount to ensure the integrity and reproducibility of experimental results.

This document provides a detailed protocol for the dissolution and storage of **MI-nc (hydrochloride)**, grounded in established biochemical practices and an understanding of the compound's chemical properties.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **MI-nc (hydrochloride)** is the foundation for its effective use in research. As a hydrochloride salt, it is generally more

amenable to aqueous environments than its free base form, though its solubility in aqueous buffers remains limited.

Property	Value	Source
Chemical Name	6-ethyl-4-[4-(1,3,4-thiadiazol-2-yl)-1-piperazinyl]-thieno[2,3-d]pyrimidine, dihydrochloride	APEXBIO
Molecular Formula	C ₁₄ H ₁₆ N ₆ S ₂ · 2HCl	APEXBIO
Molecular Weight	405.4 g/mol	APEXBIO
Appearance	Crystalline solid	APEXBIO
CAS Number	1934302-23-4	APEXBIO

Solubility Data

The choice of solvent is critical for preparing stock solutions. The solubility of **MI-nc (hydrochloride)** has been determined in several common laboratory solvents.

Solvent	Solubility	Source
DMSO	1.3 mg/mL	APEXBIO, Cayman Chemical
Dimethylformamide (DMF)	0.5 mg/mL	APEXBIO, Cayman Chemical
Ethanol	≤0.1 mg/mL	APEXBIO, Cayman Chemical
PBS (pH 7.2)	0.16 mg/mL	Cayman Chemical

Based on this data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **MI-nc (hydrochloride)**.

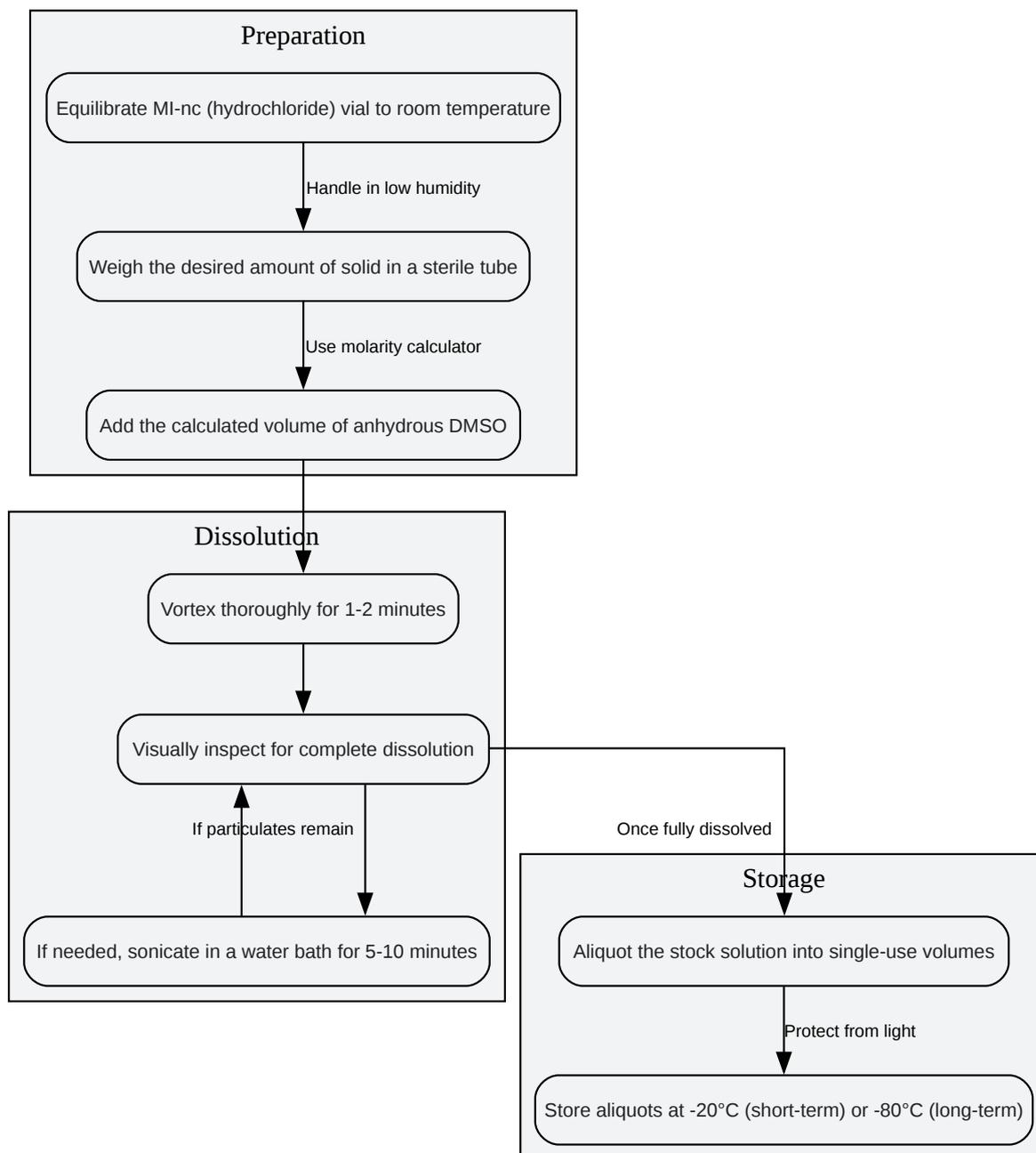
Protocol for Dissolving MI-nc (hydrochloride)

This protocol details the steps for preparing a stock solution of **MI-nc (hydrochloride)** in DMSO. Given that hydrochloride salts can be hygroscopic, it is crucial to handle the solid compound in a dry environment to the extent possible.

Materials and Equipment

- **MI-nc (hydrochloride)** solid
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, polypropylene microcentrifuge tubes or amber glass vials
- Calibrated precision balance
- Vortex mixer
- Sonicator (optional, water bath)
- Pipettes and sterile, filtered pipette tips

Workflow for Preparation of MI-nc (hydrochloride) Stock Solution



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Caption: Workflow for dissolving and storing **MI-nc (hydrochloride)**.

Step-by-Step Protocol

- Equilibration: Before opening, allow the vial of **MI-nc (hydrochloride)** to equilibrate to room temperature for at least 15-20 minutes. This minimizes condensation of atmospheric moisture onto the hygroscopic solid.
- Weighing: In a clean, dry environment, accurately weigh the desired amount of **MI-nc (hydrochloride)** solid into a sterile microcentrifuge tube or amber glass vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the solid. To calculate the required volume for a desired molar concentration, use the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

- Example Calculation for a 10 mM Stock Solution:
 - Desired Concentration: 10 mM = 0.01 mol/L
 - Molecular Weight: 405.4 g/mol
 - To prepare a 10 mM solution from 1 mg of **MI-nc (hydrochloride)**:
 - Mass = 0.001 g
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.01 \text{ mol/L} * 405.4 \text{ g/mol}) = 0.0002466 \text{ L} = 246.6 \mu\text{L}$
 - Therefore, add 246.6 μL of anhydrous DMSO to 1 mg of **MI-nc (hydrochloride)** to yield a 10 mM stock solution.
- Dissolution:
 - Cap the tube or vial securely and vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution against a light source to ensure that all solid particles have dissolved.
 - If any particulates remain, sonicate the solution in a room temperature water bath for 5-10 minutes. Intermittently vortex during sonication to aid dissolution. Gentle warming (up to

37°C) can be applied if necessary, but avoid excessive heat which could degrade the compound.

- Final Check: Once the solution is clear and free of visible particles, it is ready for use or storage.

Storage and Stability of MI-nc (hydrochloride) Solutions

Proper storage is critical to maintain the activity and integrity of **MI-nc (hydrochloride)** stock solutions. As a general best practice for small molecule inhibitors dissolved in DMSO, aliquoting and low-temperature storage are recommended.

Storage Recommendations

Storage Condition	Recommended Duration	Rationale
Solid Compound	As per manufacturer's recommendation (typically -20°C for several years)	Minimizes degradation and moisture absorption.
DMSO Stock Solution (Short-term)	≤ 1 month at -20°C	Convenient for ongoing experiments, minimizes risk of freeze-thaw cycles.
DMSO Stock Solution (Long-term)	≤ 6 months at -80°C	Preserves compound integrity for extended periods.

Key Considerations for Stability

- Avoid Repeated Freeze-Thaw Cycles: Each cycle can introduce moisture and potentially lead to compound degradation or precipitation. It is highly recommended to aliquot the stock solution into single-use volumes.
- Use of Anhydrous DMSO: Given that MI-nc is a hydrochloride salt and potentially hygroscopic, using anhydrous DMSO is a best practice to prevent hydrolysis and maintain long-term stability.

- Protection from Light: Store stock solutions in amber vials or tubes protected from light to prevent photodegradation.
- Aqueous Solutions: The stability of **MI-nc (hydrochloride)** in aqueous solutions is expected to be significantly lower than in DMSO. Therefore, it is recommended to prepare fresh dilutions in aqueous buffers or cell culture media for each experiment and use them immediately. Do not store **MI-nc (hydrochloride)** in aqueous solutions for extended periods.

Experimental Best Practices

- Working Dilutions: When preparing working dilutions in aqueous buffers or cell culture media, it is advisable to perform serial dilutions of the DMSO stock in the same solvent before the final dilution into the aqueous medium. This gradual change in solvent polarity can help prevent precipitation of the compound.
- Solvent Control: Always include a vehicle control (e.g., DMSO at the same final concentration as in the experimental samples) in your assays to account for any effects of the solvent on the biological system.
- Final DMSO Concentration: For cell-based assays, ensure the final concentration of DMSO is kept to a minimum (typically $\leq 0.5\%$) to avoid solvent-induced toxicity.

Conclusion

The meticulous preparation and storage of **MI-nc (hydrochloride)** are fundamental to its effective use as a negative control in Menin-MLL interaction studies. By adhering to the protocols outlined in these application notes, researchers can ensure the reliability and reproducibility of their experimental findings, ultimately contributing to a clearer understanding of the therapeutic potential of targeting the Menin-MLL axis in leukemia and other cancers.

References

- Interactive Learning Paradigms, Incorporated. The MSDS HyperGlossary: Hygroscopic. [\[Link\]](#)
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